

Physical and chemical properties of Magnolianin

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Compound of Interest

Compound Name: *Magnolianin*

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Magnolianin: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Abstract

Magnolianin, a complex lignan found in plants of the *Magnolia* genus, is a molecule of growing interest in the scientific community. This technical guide provides a detailed overview of the current knowledge of **Magnolianin**, focusing on its physical and chemical properties, biological activities, and the signaling pathways it modulates. Due to the limited availability of specific experimental data for **Magnolianin**, this guide also includes generalized protocols for the extraction, isolation, and biological evaluation of related lignans, offering a foundational framework for future research. This document aims to be a valuable resource for professionals in drug discovery and development by consolidating available data and identifying key areas for further investigation.

Chemical and Physical Properties

Magnolianin is chemically identified as a lignan with the CAS number 147663-91-0.^[1] Its large and complex structure distinguishes it from other more commonly studied lignans from *Magnolia* species, such as magnolol and honokiol. While comprehensive experimental data on its physical properties are not readily available in the current literature, some key characteristics have been reported or calculated and are summarized in the table below.

Property	Value	Source
CAS Number	147663-91-0	[1]
Molecular Formula	C ₅₄ H ₅₀ O ₈	[2]
Molecular Weight	826.97 g/mol	[2]
Physical Description	Powder	N/A
Calculated Boiling Point	850.5 ± 65.0 °C at 760 mmHg	[2]
Calculated Density	1.2 ± 0.1 g/cm ³	[2]
Calculated Flash Point	468.2 ± 34.3 °C	[2]

Note: The boiling point, density, and flash point are calculated values and have not been experimentally verified. Experimental determination of properties such as melting point and solubility in various solvents is crucial for future research and development.

Biological Activities and Signaling Pathways

Magnolianin, like other lignans isolated from Magnolia species, is reported to possess a range of biological activities, primarily centered around its antioxidant, anti-inflammatory, and neuroprotective effects. The precise mechanisms of action for **Magnolianin** are still under investigation; however, studies on related lignans, such as magnolol, provide insights into the likely signaling pathways involved.

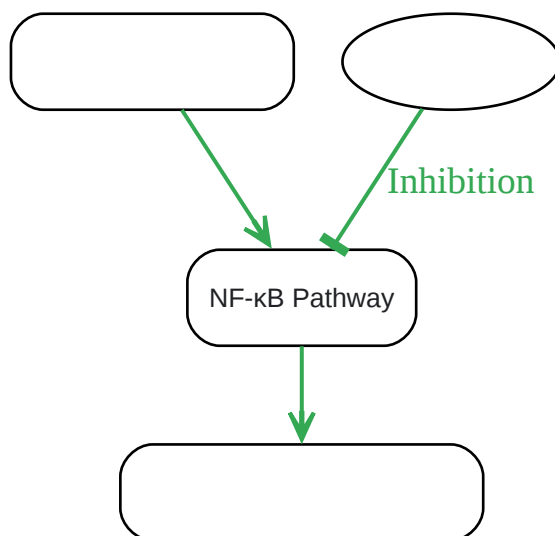
Antioxidant Activity

Lignans are well-known for their antioxidant properties, which are attributed to their ability to scavenge free radicals.[3][4] This activity is fundamental to their protective effects against various pathologies driven by oxidative stress.

Anti-inflammatory Effects

Magnolianin is suggested to exert anti-inflammatory effects, a common characteristic of bioactive compounds found in Magnolia extracts. The proposed mechanism involves the modulation of key inflammatory signaling pathways. Based on studies of similar lignans, it is

hypothesized that **Magnolianin** may inhibit the production of pro-inflammatory mediators by targeting pathways such as the Nuclear Factor-kappa B (NF- κ B) pathway.

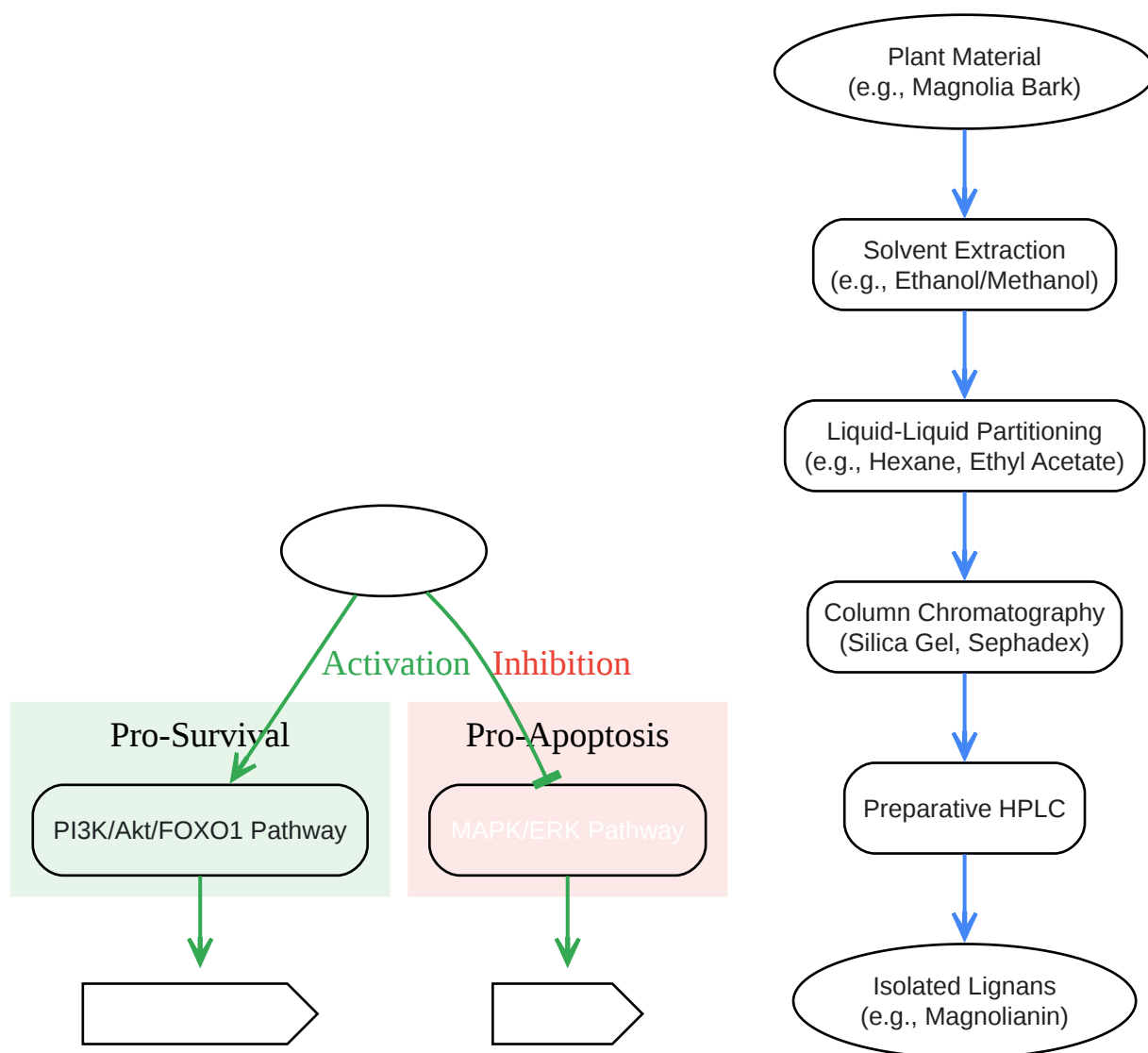


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Caption: Proposed Anti-inflammatory Pathway of **Magnolianin**.

Neuroprotective Properties

Lignans from Magnolia have demonstrated significant neuroprotective potential. The mechanisms are believed to involve the modulation of multiple signaling cascades that protect neuronal cells from damage and apoptosis. For related lignans, neuroprotection is associated with the activation of pro-survival pathways like PI3K/Akt/FOXO1 and the inhibition of pro-apoptotic pathways such as MAPK/ERK. It is plausible that **Magnolianin** shares these neuroprotective mechanisms.



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